

Furathiocarb: A Comprehensive Technical Overview of its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *Furathiocarb*

Cat. No.: *B052073*

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Introduction

Furathiocarb is a broad-spectrum carbamate insecticide known for its systemic, contact, and stomach action.[1] It is effective against a variety of insect pests in crops such as maize, oilseed rape, sorghum, and sugar beets.[2] As with other carbamate insecticides, its mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects.[3][4] This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in paralysis and eventual death of the pest.[3] This technical guide provides an in-depth analysis of the chemical structure and physicochemical properties of **Furathiocarb**, intended for researchers, scientists, and professionals in drug and pesticide development.

Chemical Structure and Identifiers

Furathiocarb is chemically classified as a carbamate ester and a member of the 1-benzofurans.[4][5] Its chemical identity is defined by the following identifiers:

- IUPAC Name: (2,2-dimethyl-3H-1-benzofuran-7-yl) N-[butoxycarbonyl(methyl)amino]sulfanyl-N-methylcarbamate[3][5]
- CAS Number: 65907-30-4[5][6]
- Molecular Formula: $C_{18}H_{26}N_2O_5S$ [5][6]

- Molecular Weight: 382.5 g/mol [3][5]
- Canonical SMILES: CCCCOC(=O)N(C)SN(C)C(=O)OC1=CC=CC2=C1OC(C2)(C)C [3][5]
- InChI Key: HAWJXYBZNNRMNO-UHFFFAOYSA-N [3][5]
- Synonyms: Deltanit, Deltanet, Promet, CGA 73102 [5][7]

Physicochemical Properties

The physicochemical properties of **Furathiocarb** are crucial for understanding its environmental fate, bioavailability, and interaction with biological systems. A summary of these properties is presented in the table below.

Property	Value	Source(s)
Physical State	Yellow, viscous liquid	[4][5]
Melting Point	<25 °C	[4][7]
Boiling Point	160 °C at 0.01 mm Hg	[3][5]
Water Solubility	11 mg/L at 25 °C	[5][8]
Vapor Pressure	2.9×10^{-8} mm Hg at 25 °C	[5]
Octanol-Water Partition Coefficient (log P)	4.7	[3][5]
Density	1.148 g/cm ³ at 20 °C	[3][5]
Stability	Stable up to 400 °C	[3][5]

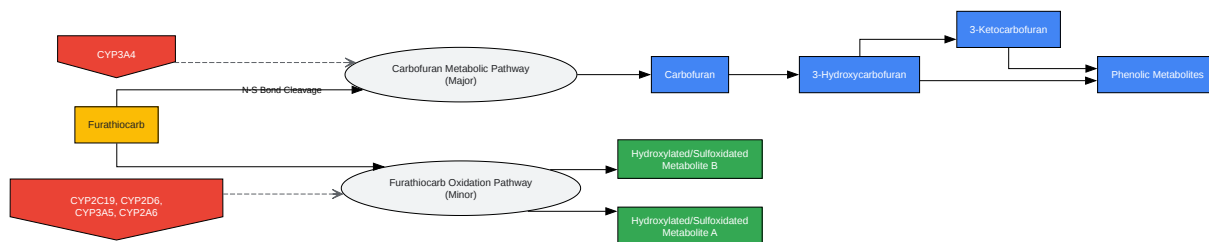
Furathiocarb is readily miscible with common organic solvents such as acetone, methanol, isopropanol, hexane, and toluene. [5]

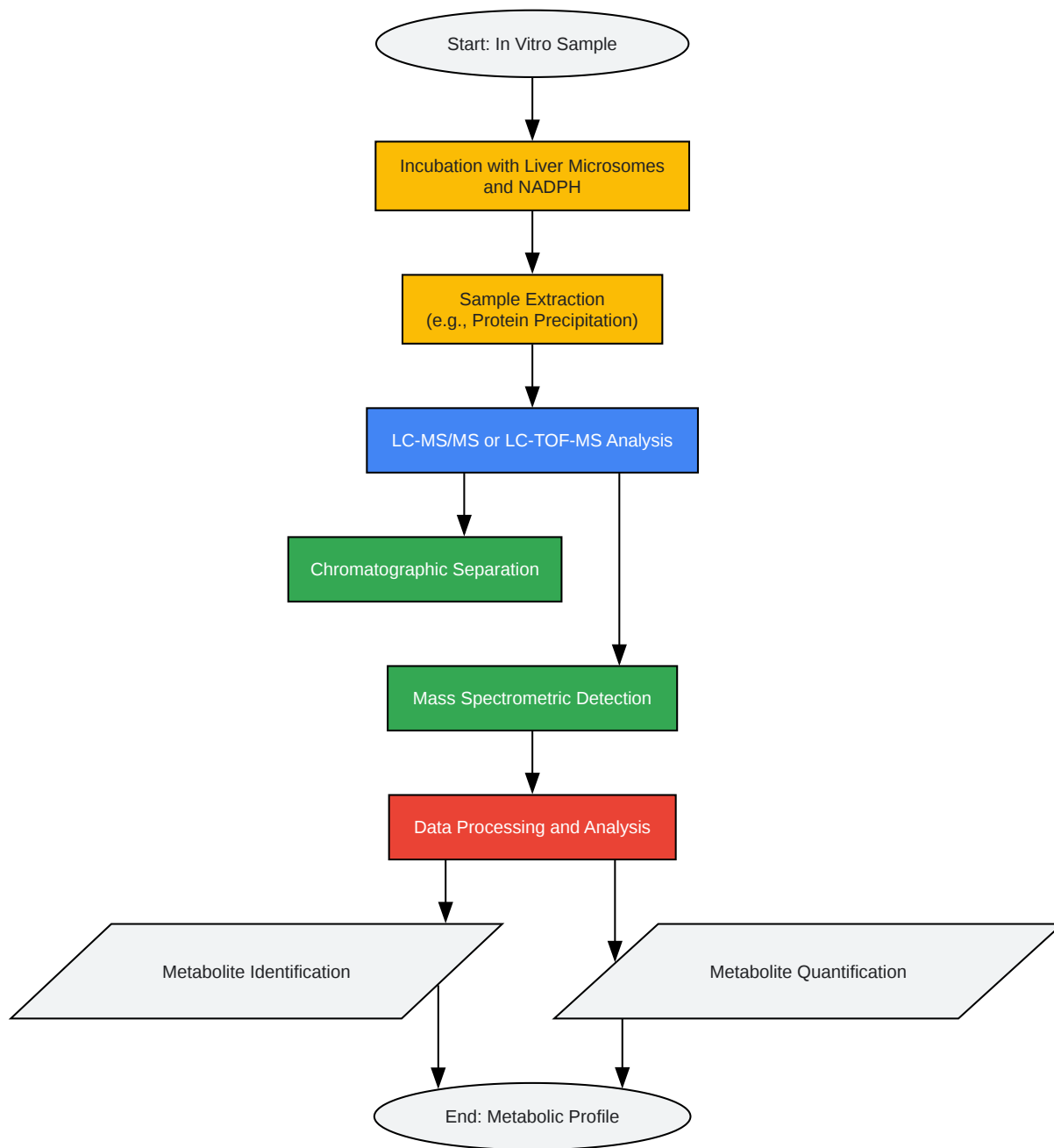
Metabolic Pathways

In mammals, **Furathiocarb** undergoes extensive metabolism. [5] The metabolic transformation primarily occurs in the liver and involves two main pathways: the carbofuran metabolic pathway and the **Furathiocarb** oxidation pathway. [9][10] The carbofuran pathway is the predominant

route, initiated by the cleavage of the N-S bond, leading to the formation of carbofuran and its subsequent metabolites.[11] The oxidation pathway results in hydroxylated and sulfoxidated derivatives of the parent **Furathiocarb** molecule.[9][12]

Studies using human liver microsomes have identified that the carbofuran pathway is mainly catalyzed by the cytochrome P450 enzyme CYP3A4.[9][10] The minor oxidation pathway is catalyzed by several other CYP enzymes, including CYP2C19, CYP2D6, CYP3A5, and CYP2A6.[9][10] The primary metabolites detected in vivo in rats are carbofuran and 3-hydroxycarbofuran.[5]





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